

Introduction: The Unique Architecture of Carborane Cages

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 1,2-Bis(epoxybutyl)carborane

Cat. No.: B1527199

[Get Quote](#)

Carboranes are a class of polyhedral boron-carbon molecular clusters that can be considered three-dimensional analogues of benzene.[1][2] These cage-like structures, most commonly the icosahedral closo-carboranes ($C_2B_{10}H_{12}$), are not mere chemical curiosities; they are remarkably stable and possess a unique combination of properties that make them highly attractive for researchers, particularly in drug development and materials science.[3][4]

The compound **1,2-Bis(epoxybutyl)carborane** features the ortho-carborane cage, where two carbon atoms are adjacent within the icosahedral framework. This cage is functionalized at its carbon vertices with two epoxybutyl side chains. This hybrid structure marries the exceptional properties of the carborane core with the reactive potential of epoxide rings, opening a vast design space for novel applications.

Key attributes of carboranes relevant to researchers include:

- **Exceptional Stability:** Carboranes exhibit remarkable thermal and chemical stability, being robust against degradation by moisture, acids, and oxidants.[3][5]
- **Hydrophobicity:** The carborane cage is intensely hydrophobic, a property that can be leveraged to enhance interactions with hydrophobic biological targets or improve the performance of polymers.[3]
- **Three-Dimensional Scaffolding:** Their rigid, spherical geometry provides a predictable and stable scaffold for the precise spatial arrangement of functional groups.[3]

- Bioisosterism: The carborane cage is comparable in size to a phenyl ring or an adamantane group, allowing it to act as a "3D phenyl" bioisostere in drug design, often leading to increased potency or improved pharmacokinetic profiles.[6]

Physicochemical Properties of 1,2-Bis(epoxybutyl)carborane

Specific, experimentally verified physicochemical data for **1,2-Bis(epoxybutyl)carborane** is not widely available in recent literature. The information below is compiled from supplier data and historical technical reports. A notable discrepancy exists in the reported molecular formula, which impacts the molecular weight. This likely stems from a difference in the butyl chain's saturation, with $C_{10}H_{24}B_{10}O_2$ representing a saturated butyl chain and $C_{10}H_{14}B_{10}O_2$ suggesting unsaturation, which is inconsistent with the compound name. The formula $C_{10}H_{24}B_{10}O_2$ is more chemically plausible for "epoxybutyl" sidechains derived from butylene oxide.

Property	Value	Source(s)
CAS Number	28065-46-5	[7][8]
Synonyms	1,2-Bis(epoxybutyl)carborane	[7][8]
Molecular Formula	$C_{10}H_{24}B_{10}O_2$	[8][9]
Molecular Weight	284.41 g/mol	[8][9]
Appearance	Data not available (likely a liquid or low-melting solid)	N/A
Solubility	Expected to be soluble in common organic solvents and insoluble in water.	Inferred

Chemical Structure

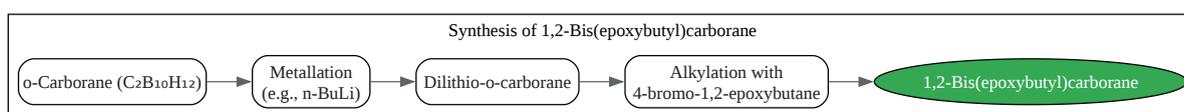
The structure consists of an icosahedral cage of ten boron atoms and two adjacent carbon atoms. Each carbon atom is bonded to a butyl chain terminated by an epoxide ring.

Caption: 2D representation of **1,2-Bis(epoxybutyl)carborane** structure.

Synthesis and Reactivity

Synthesis Pathway

The synthesis of **1,2-Bis(epoxybutyl)carborane** is not commonly detailed in modern literature, but historical reports describe its preparation based on the functionalization of ortho-carborane. [10] The general pathway involves the reaction of ortho-carborane with a suitable precursor to introduce the epoxybutyl chains. A plausible synthetic route begins with the metallation of ortho-carborane followed by reaction with an appropriate electrophile.



[Click to download full resolution via product page](#)

Caption: General synthetic workflow for **1,2-Bis(epoxybutyl)carborane**.

Reactivity

The reactivity of this molecule is dominated by the epoxide functional groups. These three-membered rings are susceptible to ring-opening reactions with a wide variety of nucleophiles, including amines, alcohols, and thiols. This reactivity is the basis for its use as a monomer in polymerization and as a cross-linking agent to form robust polymer networks.[10][11][12] The carborane cage itself is highly stable and generally does not participate in reactions under the conditions used for epoxide chemistry.

Applications in Research and Drug Development

While **1,2-Bis(epoxybutyl)carborane** was initially investigated for high-temperature adhesives due to the thermal stability of the carborane core,[10] its structure is highly relevant to modern pharmaceutical and materials research.

Advanced Polymer and Materials Science

The bifunctional nature of **1,2-Bis(epoxybutyl)carborane** makes it an excellent monomer for creating carborane-containing polymers.[4][13] The epoxide groups can be polymerized or used to cure other resins, such as conventional epoxy systems.[11][12]

- **High-Performance Composites:** Incorporating the bulky, stable carborane cage into a polymer backbone can significantly enhance thermal stability, oxidative resistance, and char yield, making these materials suitable for aerospace and other harsh-environment applications.[13][14]
- **Ceramic Precursors:** Pyrolysis of carborane-containing polymers can yield boron carbide ceramics, which are known for their extreme hardness and durability.[14]

Drug Delivery and Biomedical Applications

The unique properties of carboranes make them compelling candidates for drug development.
[2][6]

- **Boron Neutron Capture Therapy (BNCT):** Carboranes are rich sources of the non-radioactive boron-10 isotope (^{10}B). [5][6] BNCT is a targeted cancer therapy where ^{10}B -containing drugs are selectively delivered to tumor cells. When irradiated with low-energy neutrons, the ^{10}B atoms capture neutrons and undergo a fission reaction, releasing high-energy particles that kill the cancer cell from within, with minimal damage to surrounding healthy tissue. The epoxide handles on **1,2-Bis(epoxybutyl)carborane** could be used to attach tumor-targeting ligands (e.g., antibodies, peptides) to create a sophisticated BNCT delivery agent.
- **Hydrophobic Scaffolds for Drug Design:** The hydrophobic and rigid carborane cage can serve as a pharmacophore to enhance binding to biological targets.[1][2] By replacing a phenyl group with a carborane cage, medicinal chemists can explore new binding interactions and potentially overcome drug resistance. The epoxybutyl sidechains provide versatile points for attaching other pharmacologically active moieties or for linking the carborane to a larger drug molecule.
- **Nanomaterial Conjugation:** The reactive epoxide groups allow for the covalent attachment of the carborane cage to nanoparticles, liposomes, or other drug delivery systems.[2] This can improve the solubility and tumor accumulation of these hydrophobic clusters, enhancing their efficacy as therapeutic or diagnostic agents.

Experimental Protocols

Representative Protocol: Epoxide Ring-Opening with an Amine

This protocol describes a general procedure for conjugating a primary amine-containing molecule (e.g., a fluorescent tag, a targeting ligand) to **1,2-Bis(epoxybutyl)carborane**. This is a representative method and must be optimized for specific substrates.

- **Dissolution:** Dissolve **1,2-Bis(epoxybutyl)carborane** (1 equivalent) in a suitable aprotic solvent (e.g., tetrahydrofuran (THF) or dimethylformamide (DMF)) under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Nucleophile:** Add the amine-containing molecule (2.2 equivalents to target both epoxide sites) to the solution.
- **Base Catalysis (Optional):** For less reactive amines, a non-nucleophilic base such as diisopropylethylamine (DIPEA) (0.1-0.5 equivalents) can be added to facilitate the reaction.
- **Reaction:** Stir the mixture at room temperature or with gentle heating (e.g., 50-70 °C). Monitor the reaction progress using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. If necessary, quench any excess reagents. The product can be isolated by removing the solvent under reduced pressure and purifying via column chromatography on silica gel.
- **Characterization:** Confirm the structure of the final product using NMR spectroscopy (^1H , ^{13}C , ^{11}B) and mass spectrometry.

Analytical and Characterization Methods

Characterizing carborane-containing compounds requires a combination of standard and specialized analytical techniques.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** NMR is a powerful tool for carborane structure elucidation.[\[2\]](#)[\[15\]](#)[\[16\]](#)

- ^{11}B NMR: This is the most informative technique, providing information on the electronic environment of each boron atom in the cage. The number of signals and their chemical shifts are characteristic of the carborane isomer and its substitution pattern.[17]
- ^1H NMR: Provides signals for the C-H protons on the cage and the protons on the epoxybutyl sidechains.
- ^{13}C NMR: Used to identify the carbon atoms of the cage and the sidechains.[15]
- 2D Techniques: Advanced techniques like ^{11}B - ^1H COSY can help assign specific protons to their corresponding boron atoms.[6]
- Mass Spectrometry (MS): MS is used to determine the molecular weight and fragmentation pattern. The isotopic signature of boron ($^{10}\text{B} \approx 20\%$, $^{11}\text{B} \approx 80\%$) results in a characteristic, broad isotopic pattern for the molecular ion peak, which is a definitive feature of boron cluster compounds.[1][3][7]
- Infrared (IR) Spectroscopy: Can be used to identify functional groups, such as the characteristic stretching frequencies of the epoxide ring (around 1250, 915, and 840 cm^{-1}) and B-H bonds (around 2600 cm^{-1}).

Safety and Handling

While the carborane cage itself is of low toxicity, the overall safety profile of **1,2-Bis(epoxybutyl)carborane** is dictated by its epoxide functional groups. Epoxides are generally considered irritants, potential sensitizers, and should be handled with care.[10]

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat when handling the compound.[15][16][18]
- Ventilation: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any potential vapors.[15][16]
- Incompatibilities: Avoid contact with strong oxidizing agents, acids, and bases, as these can catalyze vigorous and potentially explosive ring-opening of the epoxide.[16] Borane compounds can also be water-reactive, although the fully-formed carborane cage is much more stable.[15]

- Storage: Store in a tightly sealed container in a cool, dry place, away from sources of ignition and incompatible materials.[16]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for hazardous chemical waste.

Conclusion

1,2-Bis(epoxybutyl)carborane (CAS 28065-46-5) is a highly specialized chemical that stands at the intersection of organoboron chemistry and polymer science. Its unique structure, combining a robust, hydrophobic carborane core with reactive epoxide functionalities, provides a versatile platform for innovation. For researchers in drug development, it offers a novel scaffold for creating targeted therapeutics, particularly for BNCT, and for designing enzyme inhibitors with unique three-dimensional properties. In materials science, it serves as a building block for high-performance polymers with exceptional thermal stability. While a lack of extensive modern characterization data necessitates careful handling and thorough analysis by the end-user, the fundamental properties of its constituent parts point to a molecule with significant and untapped potential.

References

- The Use of Carboranes in Cancer Drug Development. ClinMed International Library. Available at: [\[Link\]](#)
- Endo, Y. (2003). A NEW APPLICATION OF INORGANIC CLUSTER, CARBORANES FOR MEDICINAL DRUG DESIGN AND MOLECULAR CONSTRUCTION. Journal of the Korean Chemical Society, 47(4), 304-309. Available at: [\[Link\]](#)
- Bao, X., et al. (2022). Carboranes as unique pharmacophores in antitumor medicinal chemistry. Molecular Therapy - Oncolytics, 24, 400-416. Available at: [\[Link\]](#)
- Bao, X., et al. (2022). Carboranes as unique pharmacophores in antitumor medicinal chemistry. Molecular Therapy - Oncolytics, 24, 400-416. Available at: [\[Link\]](#)
- Onak, T., et al. (1995). ¹³C NMR Studies on Carboranes and Derivatives: Experimental/Calculational Correlations. Journal of the American Chemical Society, 117(46), 11523-11530. Available at: [\[Link\]](#)

- Jayapal, M., et al. (2022). Boron Chemicals in Drug Discovery and Development: Synthesis and Medicinal Perspective. *Molecules*, 27(19), 615. Available at: [\[Link\]](#)
- Rüttger, F., et al. (2024). Resonance and structural assignment in (car)borane clusters using 11 B residual quadrupolar couplings. *Chemical Communications*, 60(1), 69-72. Available at: [\[Link\]](#)
- Safety Data Sheet - o-Carborane, 99%. Cole-Parmer. Available at: [\[Link\]](#)
- Le, T. T., & Zhang, Y. (2024). Carborane-Containing Polymers: Synthesis, Properties, and Applications. *ACS Polymers Au*, 4(1), 7-33. Available at: [\[Link\]](#)
- bis (epoxy alkyl) carborane adhesives. NASA Technical Reports Server. (1970). Available at: [\[Link\]](#)
- Teixidor, F., & Viñas, C. (2021). Composites and Materials Prepared from Boron Cluster Anions and Carboranes. *Materials*, 14(11), 3025. Available at: [\[Link\]](#)
- Le, T. T., & Zhang, Y. (2024). Carborane-Containing Polymers: Synthesis, Properties, and Applications. *ACS Polymers Au*, 4(1), 7-33. Available at: [\[Link\]](#)
- Le, T. T., & Zhang, Y. (2023). Carborane-Containing Polymers: Synthesis, Properties, and Applications. ResearchGate. Available at: [\[Link\]](#)
- Safety Data Sheet. Carboline. (2022). Available at: [\[Link\]](#)
- Le, T. T., & Zhang, Y. (2024). Carborane-Containing Polymers: Synthesis, Properties, and Applications. *ACS Polymers Au*, 4(1), 7-33. Available at: [\[Link\]](#)
- 1,2-Epoxybutane. Some Organic Solvents, Resin Monomers and Related Compounds, Pigments and Occupational Exposures in Paint Manufacture and Painting. (1989). IARC Monographs on the Evaluation of Carcinogenic Risks to Humans, No. 47. Lyon: International Agency for Research on Cancer. Available at: [\[Link\]](#)
- Synthesis and Structure of the Bis- and Tris-Polyhedral Hybrid Carboranoclatrochelates with Functionalizing Biorelevant Substituents—The Derivatives of Propargylamine Iron(II)

Clathrochelates with Terminal Triple C≡C Bond(s). Semantic Scholar. (2021). Available at: [\[Link\]](#)

- Borane and Carborane Derivatives: Structure, Reactivity, and Applications. UCHEM. (2025). Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. pubs.acs.org [pubs.acs.org]
2. researchportal.hw.ac.uk [researchportal.hw.ac.uk]
3. Negative-ion mass spectrometry of closo-carboranes - Journal of the Chemical Society, Dalton Transactions (RSC Publishing) [pubs.rsc.org]
4. Carborane-Containing Polymers: Synthesis, Properties, and Applications - PubMed [pubmed.ncbi.nlm.nih.gov]
5. myuchem.com [myuchem.com]
6. researchgate.net [researchgate.net]
7. osti.gov [osti.gov]
8. Free three-dimensional carborane carbanions - Chemical Science (RSC Publishing) DOI:10.1039/D1SC02252K [pubs.rsc.org]
9. biosynth.com [biosynth.com]
10. canbipharm.com [canbipharm.com]
11. Carborane-Containing Polymers: Synthesis, Properties, and Applications - PMC [pmc.ncbi.nlm.nih.gov]
12. researchgate.net [researchgate.net]
13. pubs.acs.org [pubs.acs.org]
14. mdpi.com [mdpi.com]
15. pubs.acs.org [pubs.acs.org]

- 16. Carborane Nanomembranes - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Resonance and structural assignment in (car)borane clusters using 11 B residual quadrupolar couplings - Chemical Communications (RSC Publishing)
DOI:10.1039/D3CC05054H [pubs.rsc.org]
- 18. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [Introduction: The Unique Architecture of Carborane Cages]. BenchChem, [2026]. [Online PDF]. Available at:
[https://www.benchchem.com/product/b1527199#cas-number-28065-46-5-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com